

# An In-depth Technical Guide to Yadanzioside L: Chemical Structure and Properties

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Yadanzioside L** is a naturally occurring quassinoid, a class of bitter principles derived from the plant family Simaroubaceae. Isolated from the seeds of Brucea javanica (L.) Merr., a plant with a long history in traditional medicine, **Yadanzioside L** has garnered scientific interest primarily for its antiviral activity. This technical guide provides a comprehensive overview of the chemical structure, properties, and known biological activities of **Yadanzioside L**, with a focus on experimental details and potential avenues for future research.

## **Chemical Structure and Properties**

**Yadanzioside L** is a complex tetracyclic triterpenoid glycoside. Its core structure is based on the picrasane skeleton, characteristic of quassinoids. The molecule features a highly oxygenated framework with multiple stereocenters, a glucopyranosyl moiety, and an ester side chain.

The chemical identity of **Yadanzioside L** is defined by the following identifiers:

IUPAC Name: methyl (1R,2S,3R,6R,8R,13S,14R,15R,16S)-15,16-dihydroxy-3-[(E)-4-hydroxy-3,4-dimethylpent-2-enoyl]oxy-9,13-dimethyl-4,11-dioxo-10-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-5,18-dioxapentacyclo[12.5.0.0¹,6.0²,¹7.08,¹³]nonadec-9-ene-17-carboxylate[1]



CAS Number: 99132-97-5[1][2]

Molecular Formula: C34H46O17[1][2]

Molecular Weight: 726.72 g/mol

### **Physicochemical Properties**

A summary of the key physicochemical properties of **Yadanzioside L** is presented in the table below. This data is essential for its handling, formulation, and interpretation of biological activity.

Property	Value	Source
Molecular Formula	C34H46O17	
Molecular Weight	726.72 g/mol	
CAS Number	99132-97-5	-
Appearance	White to off-white solid	Inferred from related compounds
Storage	Powder: -20°C for 2 years; In DMSO: 4°C for 2 weeks, -80°C for 6 months	

# **Biological Activity**

The primary reported biological activity of **Yadanzioside L** is its potent antiviral effect against the Tobacco Mosaic Virus (TMV).

## **Anti-Tobacco Mosaic Virus (TMV) Activity**

**Yadanzioside L** has demonstrated significant inhibitory activity against the Tobacco Mosaic Virus, a widespread plant pathogen.

Activity	IC50	Source
Anti-TMV Activity	4.86 μΜ	



The antiviral structure-activity relationships of quassinoids against TMV have been a subject of study, suggesting that specific structural features of these molecules are crucial for their inhibitory effects.

# Experimental Protocols Isolation of Yadanzioside L

**Yadanzioside L** is isolated from the seeds of Brucea javanica. The general procedure involves the extraction of the plant material with ethanol, followed by a series of chromatographic separations to purify the individual quassinoids.

General Workflow for Quassinoid Isolation:



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Figure 1. General workflow for the isolation of **Yadanzioside L**.

While a specific detailed protocol for **Yadanzioside L** is not readily available in the public domain, the isolation of related quassinoids from Brucea javanica typically involves the following steps:

- Extraction: The dried and powdered seeds are extracted exhaustively with ethanol at room temperature. The solvent is then removed under reduced pressure to yield a crude extract.
- Partitioning: The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as petroleum ether, ethyl acetate, and n-butanol, to separate compounds based on their polarity.
- Column Chromatography: The fraction containing the quassinoid glycosides (typically the n-butanol fraction) is subjected to column chromatography on silica gel and/or octadecylsilyl (ODS) silica gel. Elution is performed with a gradient of solvents, such as chloroformmethanol or methanol-water mixtures.



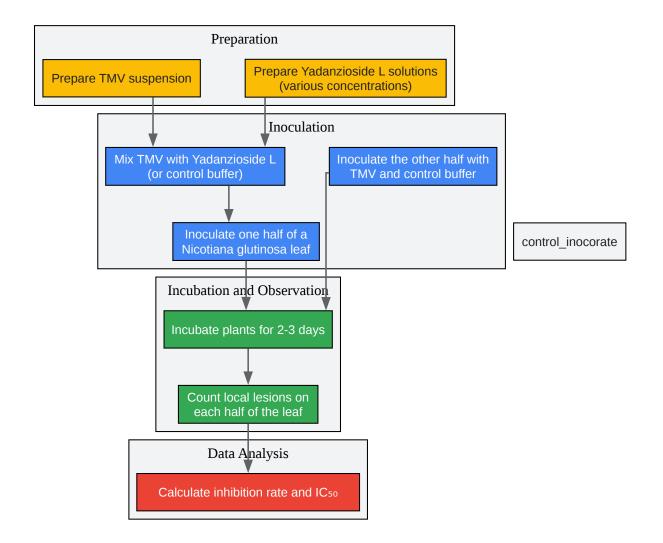
 Preparative High-Performance Liquid Chromatography (HPLC): Fractions enriched with Yadanzioside L are further purified by preparative HPLC on a C18 column to yield the pure compound.

### **Anti-Tobacco Mosaic Virus (TMV) Assay**

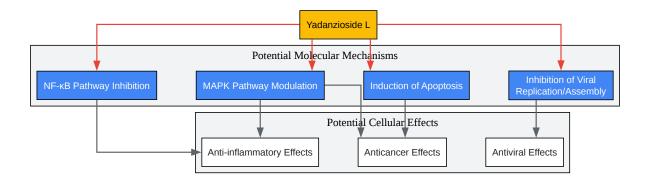
The anti-TMV activity of **Yadanzioside L** is typically evaluated using the half-leaf or leaf-disk method. This bioassay relies on the formation of local lesions on the leaves of a susceptible host plant, such as Nicotiana glutinosa, upon infection with TMV. The inhibitory effect of a compound is determined by the reduction in the number of local lesions compared to a control.

Experimental Workflow for Anti-TMV Assay:









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